

A Comprehensive Technical Guide to Descladinose 6-N-Desmethyl Azithromycin

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Compound of Interest

Compound Name: *Descladinose 6-N-Desmethyl
Azithromycin*

Cat. No.: *B13449893*

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Abstract

This technical guide provides an in-depth overview of **Descladinose 6-N-Desmethyl Azithromycin**, a known metabolite of the widely-used macrolide antibiotic, azithromycin. While detailed experimental data on this specific metabolite is limited in publicly available literature, this document consolidates the existing information and provides context through data on the parent compound, azithromycin. This guide covers the chemical identity, proposed synthesis, and analytical methodologies, alongside a discussion of the biological context of azithromycin and its metabolites.

Chemical Identity

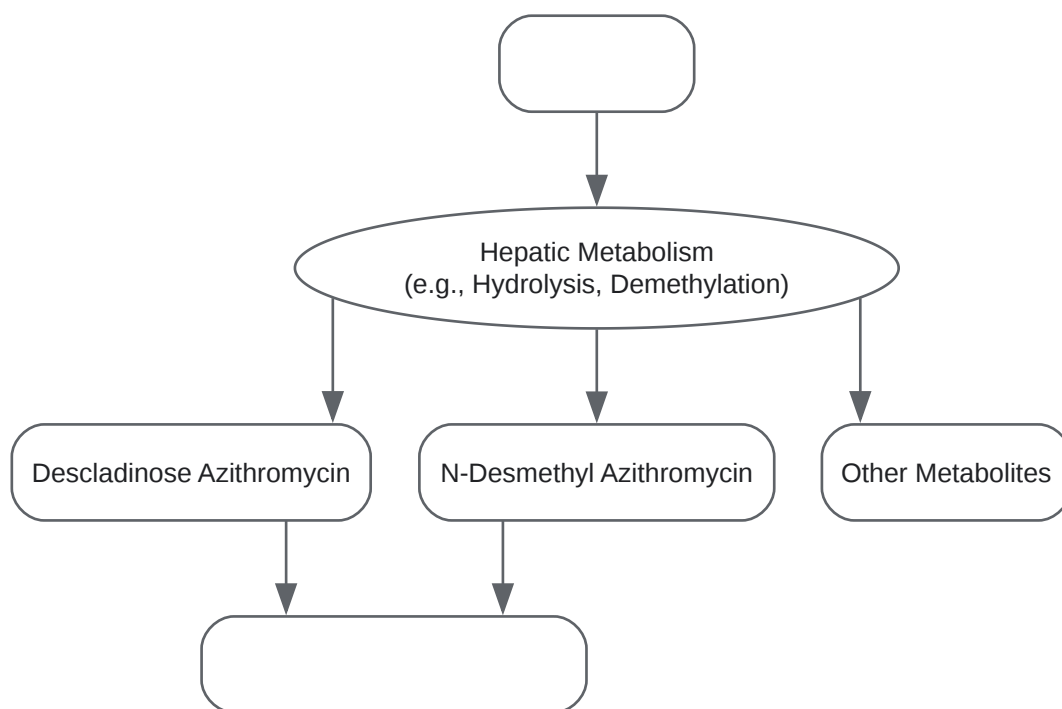
Descladinose 6-N-Desmethyl Azithromycin is a derivative of azithromycin formed by the removal of the cladinose sugar and a methyl group from the desosamine sugar's amino group.

Identifier	Value
IUPAC Name	(2R,3S,4R,5R,8R,10R,11R,12S,13S,14R)-11-[(2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyloxan-2-yl]oxy-2-ethyl-3,4,10,13-tetrahydroxy-3,5,8,10,12,14-hexamethyl-1-oxa-6-azacyclopentadecan-15-one[1][2]
CAS Number	111247-94-0[1][2]
Molecular Formula	C ₂₉ H ₅₆ N ₂ O ₉ [1][2]
Molecular Weight	576.77 g/mol [2][3]
Synonyms	9a-N-Desmethyl-decladinoseazithromycin, Tulathromycin A Impurity 7[1]

Azithromycin: Metabolism and Formation of Metabolites

Azithromycin undergoes hepatic metabolism to produce several metabolites, which are generally considered to be microbiologically inactive.[4][5] The metabolic pathways include O-demethylation, hydrolysis of the sugar moieties, and hydroxylation of the macrolide ring.[5]

Descladinose 6-N-Desmethyl Azithromycin is a product of these metabolic transformations.



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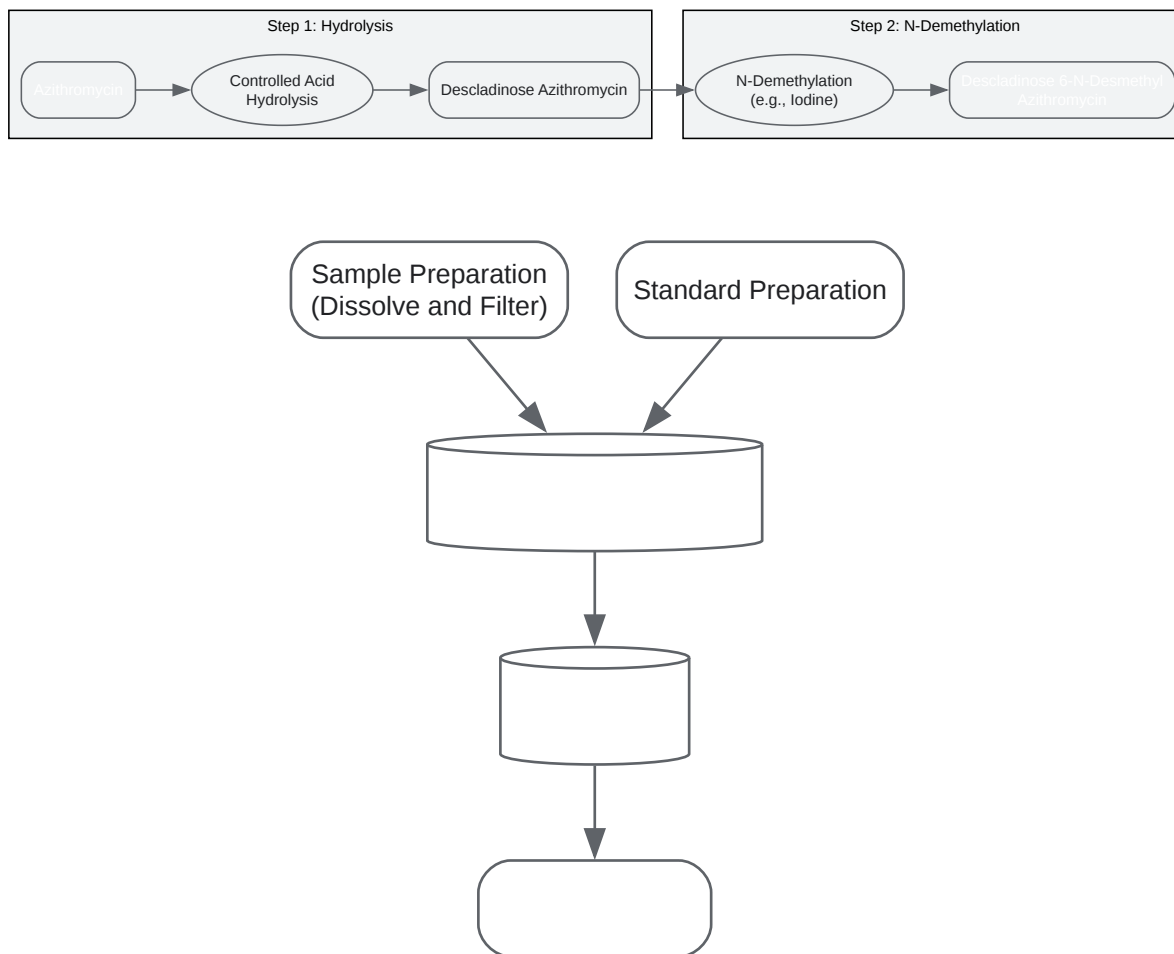
Fig 1. Metabolic Pathway of Azithromycin

Synthesis and Preparation

A specific, detailed experimental protocol for the synthesis of **Descladinose 6-N-Desmethyl Azithromycin** is not readily available in the peer-reviewed literature. However, based on the synthesis of related azithromycin impurities and general macrolide chemistry, a potential synthetic workflow can be proposed. This would likely involve two key steps: the selective removal of the cladinose sugar and the N-demethylation of the desosamine moiety.

Proposed Synthetic Workflow

The synthesis could start from azithromycin, first involving a controlled hydrolysis to remove the cladinose sugar, followed by N-demethylation.



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